

In-Depth Technical Guide: Physical Properties of 1-Phenylcyclopentanecarbaldehyde

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Compound of Interest

Compound Name: 1-Phenylcyclopentanecarbaldehyde
Cat. No.: B1352595

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-Phenylcyclopentanecarbaldehyde**, a key chemical intermediate. The information is presented to support research, development, and quality control activities.

Core Physical Properties

1-Phenylcyclopentanecarbaldehyde is an aromatic aldehyde with a cyclopentyl moiety. Its physical characteristics are crucial for handling, reaction setup, and analytical method development.

Structural and Molecular Data

The fundamental structural and molecular properties of **1-Phenylcyclopentanecarbaldehyde** are summarized below. This data is foundational for both theoretical modeling and experimental work.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₄ O	[1]
Molecular Weight	174.24 g/mol	[1]
IUPAC Name	1-phenylcyclopentane-1-carbaldehyde	[1]
CAS Number	21573-69-3	[1]
SMILES	C1CCC(C1) (C=O)C2=CC=CC=C2	
InChI	InChI=1S/C12H14O/c13-10-12(8-4-5-9-12)11-6-2-1-3-7-11/h1-3,6-7,10H,4-5,8-9H2	[1]
InChIKey	KZCVVVIPPHGCOH-UHFFFAOYSA-N	[1]

Experimentally Determined Physical Properties

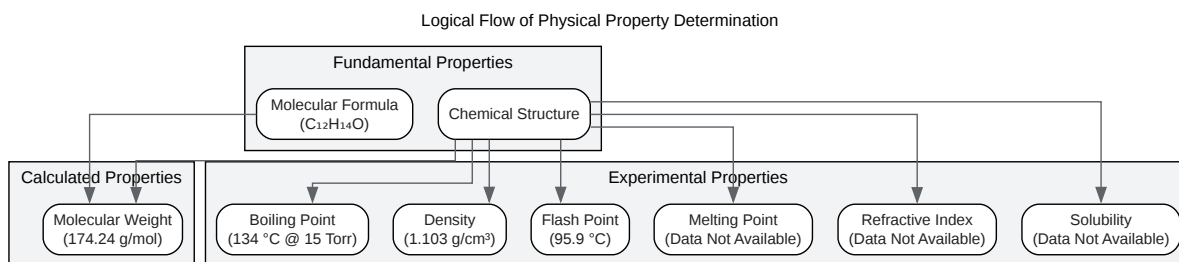
The following table summarizes the available experimentally determined physical properties for **1-Phenylcyclopentanecarbaldehyde**. It is important to note that melting point and refractive index data were not available in the searched literature.

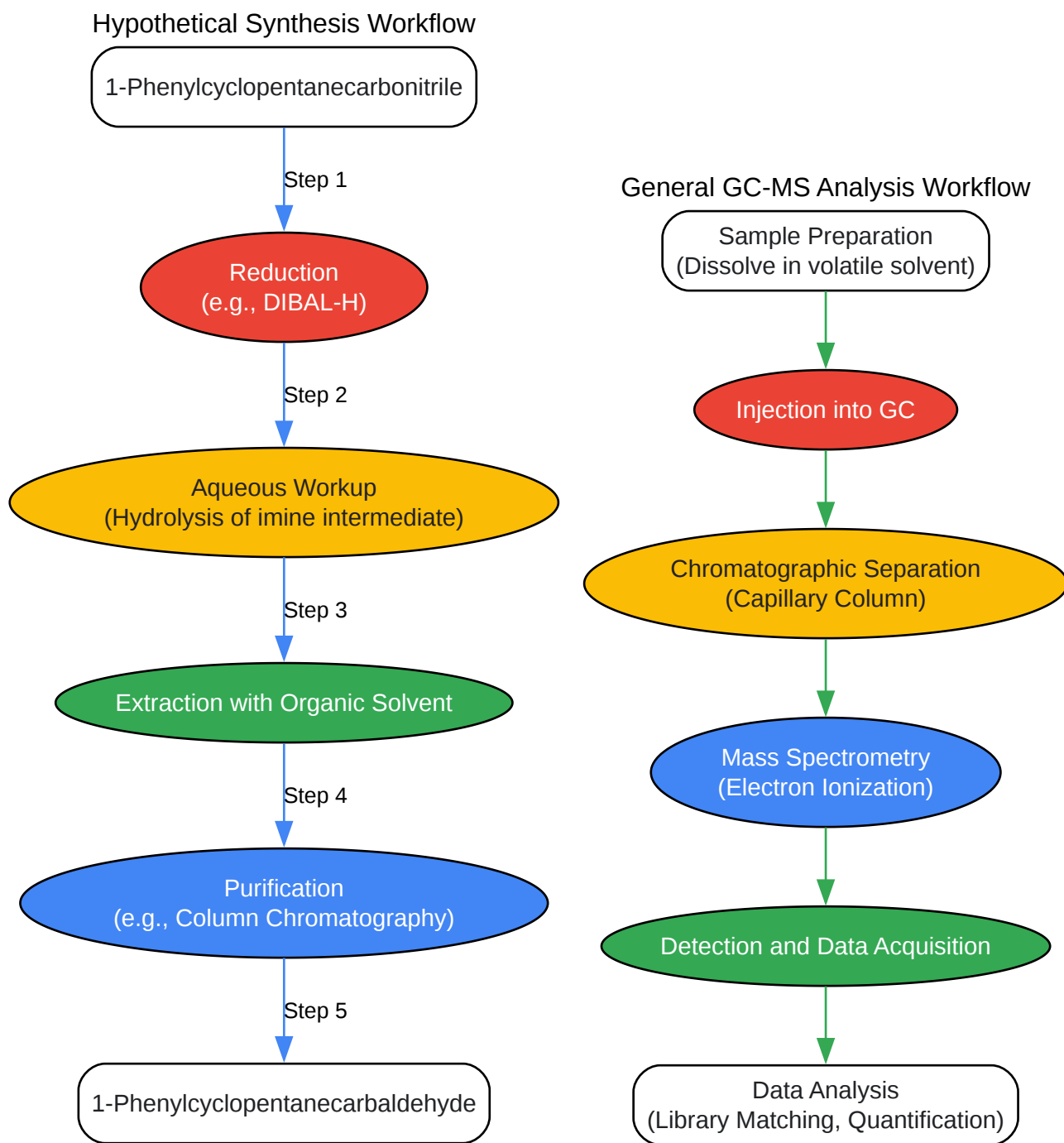
Property	Value	Conditions	Reference
Boiling Point	134 °C	at 15 Torr	[2]
Density	1.103 ± 0.06 g/cm ³	at 20 °C and 760 Torr	[2]
Flash Point	95.9 ± 14.0 °C	[2]	
Melting Point	Data not available		
Refractive Index	Data not available		
Solubility	Data not available		

Logical Relationship of Physical Properties

The following diagram illustrates the logical flow and relationship between the fundamental and derived physical properties of a chemical compound like **1-**

Phenylcyclopentanecarbaldehyde.





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References

- 1. blamp.sites.truman.edu [blamp.sites.truman.edu]
- 2. aqmd.gov [aqmd.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physical Properties of 1-Phenylcyclopentanecarbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1352595#1-phenylcyclopentanecarbaldehyde-physical-properties]

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